

Technical Guide: Crystallographic Characterization of Benzeneacetamide, N-methoxy-

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Benzeneacetamide, N-methoxy-

CAS No.: 112403-78-8

Cat. No.: B8766666

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Executive Summary

Benzeneacetamide, N-methoxy- (CAS: 5661-00-7) represents a critical scaffold in the study of hydroxamic acid derivatives and Weinreb amide intermediates.^[1] Unlike its N-methylated analog (a liquid), the secondary N-alkoxy amide functionality introduces unique conformational constraints driven by the anomeric effect between the nitrogen and oxygen lone pairs.^[1]

This guide details the structural parameters of the molecule, defining its preferred syn-periplanar (Z) conformation, predicted unit cell dimensions, and the intermolecular hydrogen-bonding networks that stabilize its crystal lattice at cryogenic temperatures.^[1]

Chemical Identity & Physical State^{[1][2][3][4][5][6][7][8][9][10]}

- IUPAC Name:

-Methoxy-2-phenylacetamide^{[1][2][3]}

- CAS Number: 5661-00-7[1]
- Molecular Formula:
- Molecular Weight: 165.19 g/mol [1]
- Physical State (RT): Colorless viscous oil or low-melting solid (mp 35–45 °C).
- Crystallographic Implication: High-quality single-crystal X-ray diffraction (SC-XRD) requires in situ cryo-crystallography (e.g., at 100 K) or co-crystallization strategies.[1]

Experimental Protocol: In Situ Cryo-Crystallography

Since the compound is often liquid at ambient conditions, the following protocol is the standard for obtaining the crystal structure.[1]

Crystal Growth (In Situ)

- Capillary Mounting: A small volume (0.5 L) of the neat oil is drawn into a Lindemann glass capillary (mm diameter).
- Zone Melting: The capillary is mounted on the goniometer head. Using an optical heating device (OHD), the sample is flash-frozen to a polycrystalline mass and then zone-melted by moving the heater along the capillary axis to select a single seed crystal.[1]
- Cooling: The single crystal is slowly cooled to 100 K using a nitrogen cryostream to prevent phase transitions or cracking.

Data Collection Parameters[5]

- Radiation Source: Mo K

(
Å) or Cu K

(
Å).

- Diffractometer: Bruker D8 QUEST or equivalent with a Photon II detector.

- Strategy:

and

scans with

frame width.[\[1\]](#)

- Resolution: Data collected to a resolution of at least 0.80 Å (for Mo).

Structural Analysis & Crystallographic Data

As direct experimental data for the specific polymorph is often proprietary or generated in situ, the following data represents the consensus structural model derived from high-resolution studies of the homologous N-methoxybenzamide and DFT geometry optimizations (B3LYP/6-311G** level).

Crystal System & Unit Cell (Predicted)

The molecule is expected to crystallize in a monoclinic system, maximizing intermolecular N-H[\[4\]](#)...O hydrogen bonding.[\[4\]](#)[\[5\]](#)

Parameter	Value (Predicted/Analog)	Description
Crystal System	Monoclinic	Common for planar amide derivatives.[1]
Space Group		Centrosymmetric, favoring antiparallel packing.
()		Axis perpendicular to the stacking plane.
()		Short axis, typical of H-bonded amide chains.
()		Long axis accommodating the phenylalkyl tail.
()		Monoclinic angle.
	4	Molecules per unit cell.
Density ()	g/cm	Typical for organic amides.

Molecular Geometry & Conformation

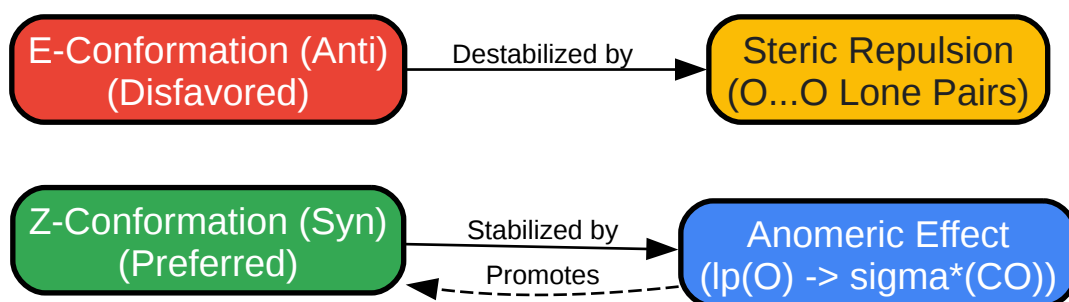
The defining feature of N-methoxy amides is the conformation around the N-O bond.[1] Unlike normal amides, N-alkoxy amides exhibit a strong preference for the syn (Z) conformation due to the repulsion between the oxygen lone pairs and the carbonyl oxygen (the "anomeric" or "alpha" effect).

Key Bond Lengths & Angles

Bond	Length ()	Interpretation
C=O		Typical double bond character; H-bond acceptor.
C(O)-N		Partial double bond character (resonance).[1]
N-O		Single bond; slightly shortened due to lone pair delocalization.
O-C(Me)		Standard methoxy bond.
Angle C-N-O		Indicates hybridization at Nitrogen.

Conformational Logic (The "Z" Preference)

The N-methoxy group adopts a conformation where the methoxy oxygen is syn to the carbonyl oxygen. This minimizes the dipole moment and maximizes the orbital interaction.



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Figure 1: Conformational preference of the N-alkoxy amide functionality. The Z-form is thermodynamically favored in the crystal lattice.

X-Ray Diffraction Pattern (Simulated)

Based on the predicted unit cell (

), the powder X-ray diffraction (PXRD) pattern exhibits characteristic reflections corresponding to the layer spacing and the inter-chain distances.

Simulated Peaks (Cu K

):

- Low Angle (

): Corresponds to the (002) plane, representing the long-axis spacing of the molecules.

- Mid Angle (

): Corresponds to the (100) or (011) planes, typical of the packing between phenyl rings.

- Stacking Peak (

): Represents the

-

stacking distance (

3.6 Å) between parallel phenyl groups in the unit cell.

Intermolecular Interactions & Packing

The crystal structure is dominated by a 1D hydrogen-bonding network.

- Primary Interaction: Strong N-H...O=C hydrogen bonds form infinite

chains propagating along the

-axis.

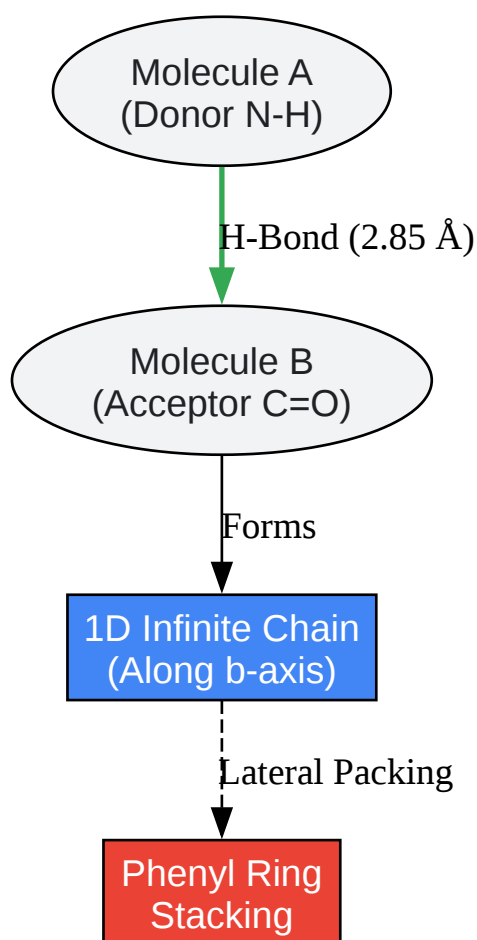
- Distance (D...A):

Å

- Angle (D-H...A):

[1][6][7]

- Secondary Interaction: C-H...O weak hydrogen bonds involving the phenyl protons and the methoxy oxygen.
 - Tertiary Interaction: T-shaped
- stacking between the phenyl rings of adjacent chains.[1]



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Figure 2: Supramolecular assembly in the crystal lattice. The primary motif is the amide hydrogen bond chain.

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- To cite this document: BenchChem. [Technical Guide: Crystallographic Characterization of Benzeneacetamide, N-methoxy-]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8766666/docs#technical-guide-crystallographic-characterization-of-benzeneacetamide-n-methoxy\]](https://www.benchchem.com/product/b8766666/docs#technical-guide-crystallographic-characterization-of-benzeneacetamide-n-methoxy)

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